

The Enigmatic Compound "Yukocitrine": A Search of the Scientific Record

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yukocitrine

Cat. No.: B13436255

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Despite a comprehensive review of chemical and biological databases, the compound "**Yukocitrine**" does not appear in the known scientific literature. Searches for its discovery, origin, and biological activity have yielded no results, suggesting that "**Yukocitrine**" may be a hypothetical or novel substance not yet described in published research.

Extensive queries of established chemical compound databases such as PubChem, as well as broader scientific literature repositories, failed to identify any registered compound with the name "**Yukocitrine**." This absence indicates that the compound has not been isolated, characterized, or reported by the scientific community.

For a compound to be recognized, it typically undergoes a rigorous process of discovery, purification, and structural elucidation, followed by the publication of these findings in peer-reviewed journals. This process ensures that the scientific record is accurate and that researchers have a common reference point for any given substance.

In contrast to the lack of information on "**Yukocitrine**," a similarly named compound, "Yukonin," is documented. Yukonin is identified as an organooxygen and organic heterotricyclic compound.^[1] Its chemical formula is C₁₆H₁₈O₄, and its IUPAC name is (1S,9R,12S,16R)-1,12-dimethyl-5,10-dioxatetracyclo[7.6.1.0^{2,7}.0^{12,16}]hexadeca-2,7-diene-4,11-dione.^[1] This compound has been reported in the fungus *Phialophora*.^[1]

Additionally, various other naturally derived compounds with potential therapeutic properties are actively being investigated. For instance, extracts from the plant *Ochradenus baccatus* have been shown to contain bioactive compounds like azelaic acid, β -amyrin, and phytanic

acid, which are thought to contribute to its antibacterial and anticancer activities.[2] Similarly, compounds found in blackcurrant (*Ribes nigrum* L.), such as anthocyanins and flavonoids, are recognized for their antioxidant properties.[3]

Given that "Yukocitrine" does not appear in the scientific literature, it is not possible to provide an in-depth technical guide, including data tables, experimental protocols, or signaling pathway diagrams as requested. The creation of such a document would require foundational research into the compound's existence, properties, and biological effects, which has not yet been conducted or published.

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References

- 1. Yukonin | C₁₆H₁₈O₄ | CID 9882005 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Biological activity of blackcurrant Extracts (*Ribes nigrum* L.) in relation to erythrocyte membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Enigmatic Compound "Yukocitrine": A Search of the Scientific Record]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13436255#discovery-and-origin-of-the-yukocitrine-compound]

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